

In-Depth Technical Guide: Granatonine (A-552)

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Compound of Interest

Compound Name: A-552

Cat. No.: B1192052

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Abstract

This technical guide provides a comprehensive overview of the chemical compound Granatonine, also known as Pseudopelletierine, which corresponds to the identifier **A-552** in certain chemical databases (CAS 552-70-5). This document details its chemical structure, synthesis, and spectroscopic properties. While Granatonine is a known alkaloid constituent of the pomegranate plant (*Punica granatum*), which has a history of medicinal use, detailed biological data on the isolated compound is limited. This guide summarizes the available information and highlights areas where further research is needed.

Chemical Structure and Properties

Granatonine, systematically named (1R,5S)-9-methyl-9-azabicyclo[3.3.1]nonan-3-one, is a bicyclic alkaloid. Its structure features a nine-membered bicyclic system containing a nitrogen atom, with a methyl group attached to the nitrogen and a ketone functional group.

Chemical Structure:

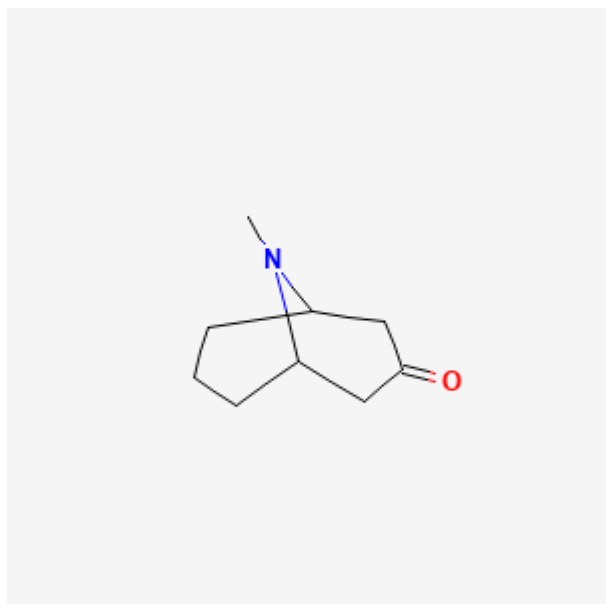


Image Source: PubChem CID 11096

Table 1: Chemical and Physical Properties of Granatone

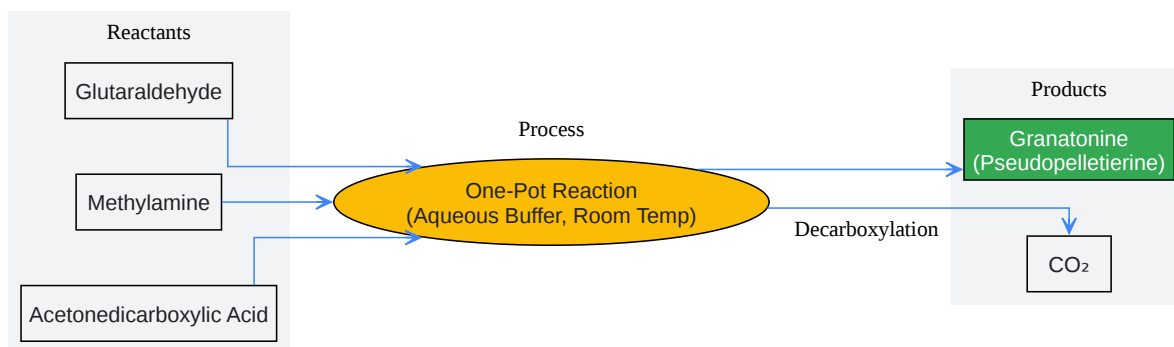
Property	Value	Reference
CAS Number	552-70-5	
Molecular Formula	C ₉ H ₁₅ NO	
Molecular Weight	153.22 g/mol	
IUPAC Name	(1R,5S)-9-methyl-9-azabicyclo[3.3.1]nonan-3-one	
Synonyms	Pseudopelletierine, 9-Methyl-9-azabicyclo[3.3.1]nonan-3-one	
Appearance	Colorless crystalline solid	
Melting Point	54 °C	
Boiling Point	Sublimes at 40 °C (0.3 mmHg)	

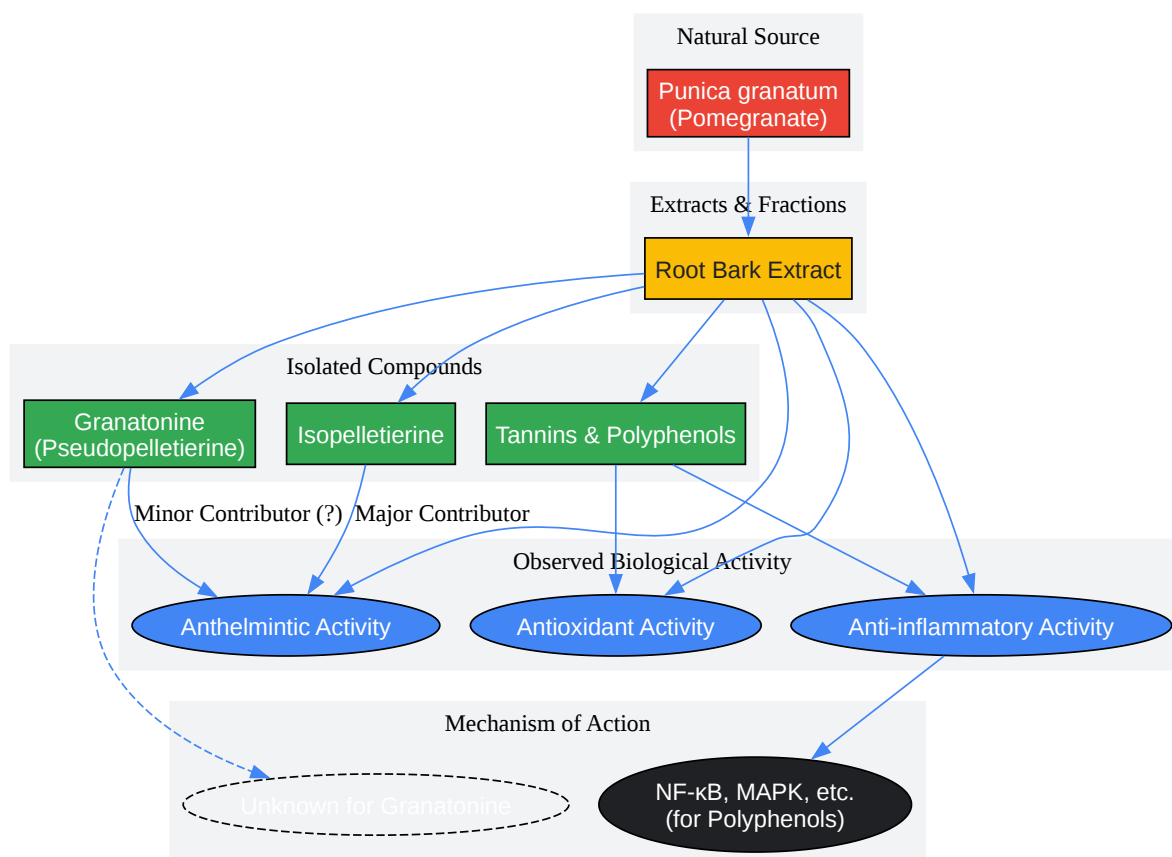
Synthesis of Granatone

The classic and most cited method for the synthesis of Granatnine is the Robinson-Schöpf synthesis. This is a biomimetic synthesis that mimics the probable biosynthetic pathway of the alkaloid in the plant.

Robinson-Schöpf Synthesis Workflow

The synthesis involves a one-pot reaction that forms the bicyclic core of Granatnine through a series of Mannich reactions and decarboxylations.





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